

Molecular formula and structure of (2-Chloroethyl)phosphonic acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Ethephon*

Cat. No.: *B041061*

[Get Quote](#)

An In-depth Technical Guide to (2-Chloroethyl)phosphonic Acid

Introduction

(2-Chloroethyl)phosphonic acid, commonly known as **ethephon**, is a widely utilized plant growth regulator.^{[1][2][3]} It is an organophosphorus compound that, upon metabolism within the plant, releases ethylene, a key phytohormone involved in various physiological processes such as fruit ripening, senescence, and stress responses.^{[1][2][4]} This guide provides a comprehensive overview of its molecular characteristics, synthesis, mechanism of action, and relevant experimental protocols for its analysis.

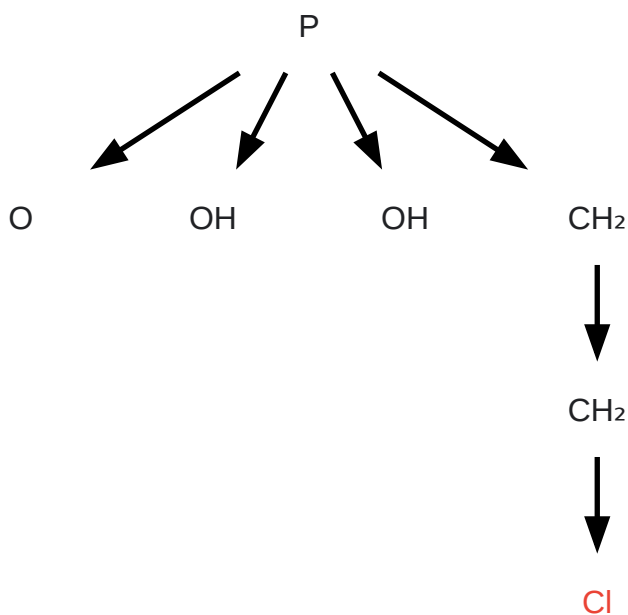
Molecular Formula and Structure

The fundamental chemical identity of (2-Chloroethyl)phosphonic acid is defined by its molecular formula and structure.

- Molecular Formula: $C_2H_6ClO_3P$ ^{[2][5][6]}
- Molecular Weight: 144.494 g/mol ^{[5][6]}
- IUPAC Name: (2-Chloroethyl)phosphonic acid^[2]
- CAS Registry Number: 16672-87-0^{[5][6]}

The structure consists of a phosphonic acid group attached to a 2-chloroethyl substituent.^[1]

Chemical Structure of (2-Chloroethyl)phosphonic Acid



[Click to download full resolution via product page](#)

Caption: Chemical structure of (2-Chloroethyl)phosphonic acid.

Physicochemical Properties

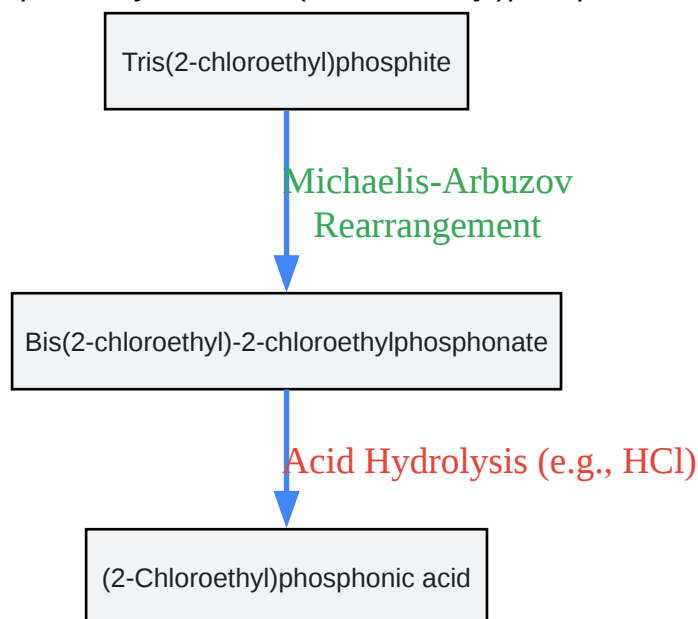
A summary of the key physicochemical properties of (2-Chloroethyl)phosphonic acid is presented in the table below.

Property	Value	Reference(s)
Appearance	White solid or powder	[2][7]
Melting Point	74 °C (165 °F; 347 K)	[2]
Density	1.409 g/cm ³	[2]
Solubility in Water	123.9 g/100 mL (at 23 °C)	[2]
Stability	Stable in aqueous solutions below pH 4	[8]

Synthesis

The commercial synthesis of (2-Chloroethyl)phosphonic acid typically involves a multi-step process. A common method is the acid hydrolysis of bis(2-chloroethyl)-2-chloroethylphosphonate.[1][9] This intermediate is prepared via the Michaelis-Arbuzov rearrangement of tris(2-chloroethyl)phosphite.[9]

Simplified Synthesis of (2-Chloroethyl)phosphonic Acid



[Click to download full resolution via product page](#)

Caption: Simplified synthesis pathway for (2-Chloroethyl)phosphonic acid.

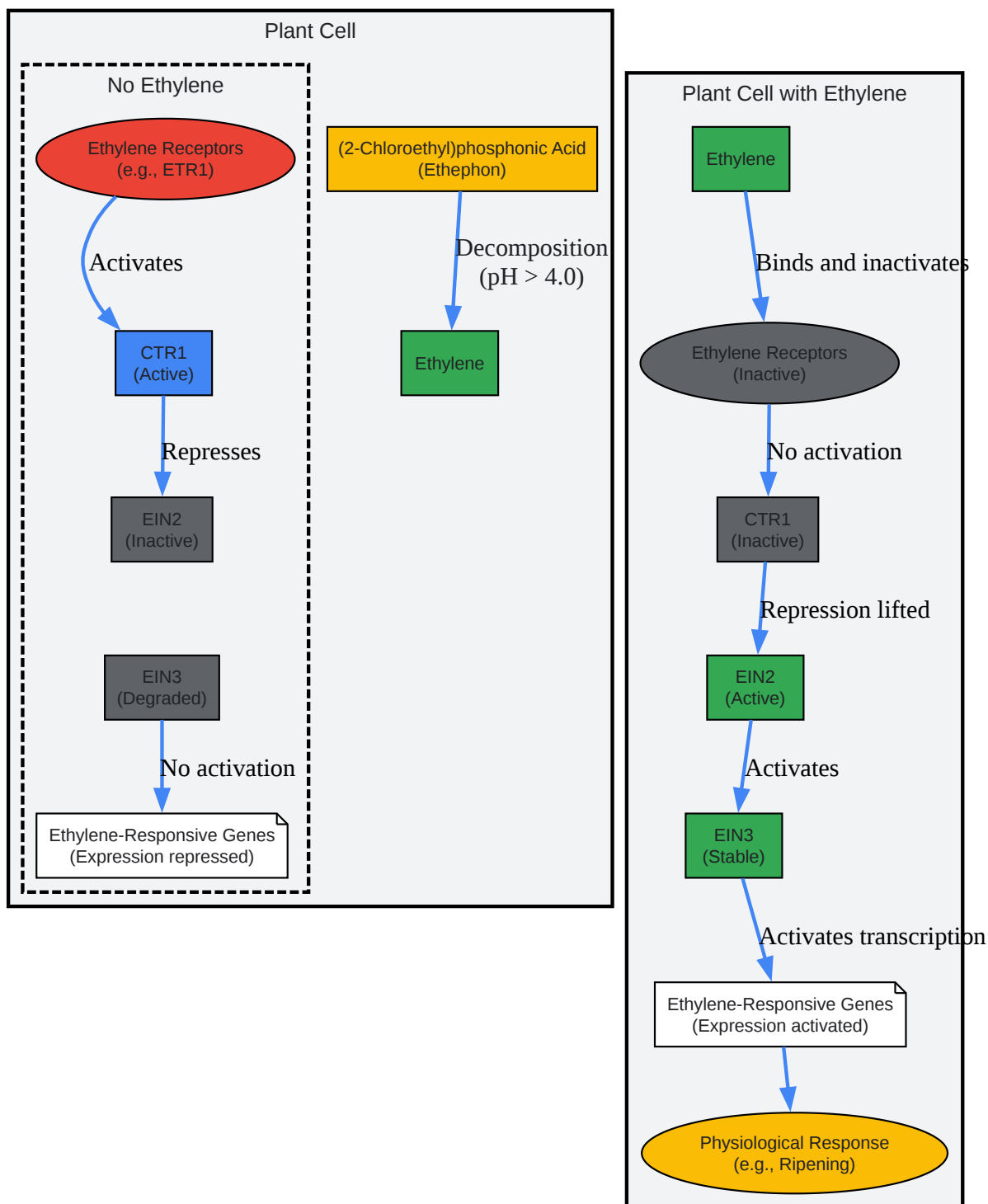
An alternative laboratory synthesis involves the reaction between triisopropylphosphite and 1-bromo-2-chloroethane to form diisopropyl-2-chloroethyl-phosphonate, which is then hydrolyzed.^[9]

Mechanism of Action in Plants

(2-Chloroethyl)phosphonic acid acts as a plant growth regulator by releasing ethylene within the plant tissues.^{[1][2]} The compound is stable in acidic aqueous solutions but decomposes at a pH above 4.0, which is typical of plant cell cytoplasm.^[8] This decomposition releases ethylene, chloride, and phosphate ions.^[8] The released ethylene then initiates a signaling cascade that influences various aspects of plant growth and development.

The ethylene signaling pathway is a well-characterized process in plants. In the absence of ethylene, ethylene receptors, which are negative regulators of the pathway, activate a protein kinase called CTR1 (Constitutive Triple Response 1).^[4] CTR1, in turn, represses the downstream signaling component EIN2 (Ethylene Insensitive 2). When ethylene is present, it binds to and inactivates the receptors, which leads to the deactivation of CTR1.^[4] This relieves the repression of EIN2, allowing its C-terminal portion to be cleaved and translocated to the nucleus. In the nucleus, it activates transcription factors such as EIN3 (Ethylene Insensitive 3), which regulate the expression of ethylene-responsive genes.^{[4][10]}

Ethylene Signaling Pathway Initiated by (2-Chloroethyl)phosphonic Acid

[Click to download full resolution via product page](#)

Caption: Ethylene signaling pathway in plants.

Experimental Protocols

Analysis of (2-Chloroethyl)phosphonic Acid Residues in Fruits and Vegetables by GC/MS

This protocol outlines a method for the determination of (2-Chloroethyl)phosphonic acid and its metabolite, vinylphosphonic acid, in fruit samples.

1. Sample Preparation and Extraction:

- Homogenize approximately 500 g of the sample. For samples with low water content, rehydration may be necessary.[\[11\]](#)[\[12\]](#)
- Weigh 10 g of the homogenized sample into a centrifuge tube.
- Add 100 mL of acetone and mix thoroughly.
- Centrifuge the mixture (e.g., at 7400g for 20 minutes at 4 °C).[\[11\]](#)
- Collect the supernatant. Repeat the extraction process on the pellet.
- Combine the supernatants and evaporate the acetone using a rotary evaporator.
- Dilute the remaining aqueous extract with distilled water.[\[11\]](#)

2. Solid-Phase Extraction (SPE) Cleanup:

- Condition an aminopropyl (NH₂) SPE column with methanol, followed by acetic acid solutions.[\[11\]](#)
- Load the aqueous extract onto the column.
- Wash the column with methanol.
- Elute the analyte with 1% trifluoroacetic acid (TFA) in methanol.[\[11\]](#)
- Evaporate the eluate to dryness under a stream of nitrogen.

3. Derivatization and GC/MS Analysis:

- Reconstitute the dried residue in an ether solution containing diazomethane for methylation of the analytes.[\[13\]](#)
- Analyze the derivatized sample using a Gas Chromatograph coupled with a Mass Spectrometer (GC/MS).
- Quantify the concentration based on a calibration curve prepared from derivatized standards.[\[11\]](#)

Quantification of (2-Chloroethyl)phosphonic Acid in Latex Stimulants by Headspace GC-FID

This method is used to determine the active ingredient content in commercial latex stimulant formulations.

1. Sample and Standard Preparation:

- Prepare a series of standard solutions of (2-Chloroethyl)phosphonic acid at known concentrations (e.g., 0.2% to 5.0%).[\[14\]](#)
- For each standard and sample, place a precise volume (e.g., 0.1 mL) into a headspace vial.[\[14\]](#)
- Add an equal volume of 2.5 M sodium hydroxide (NaOH) to each vial to induce the decomposition of (2-Chloroethyl)phosphonic acid into ethylene.[\[14\]](#)
- Immediately seal the vials and vortex to ensure complete mixing.

2. Headspace Gas Chromatography Analysis:

- Incubate the vials in a headspace oven at a controlled temperature (e.g., 70 °C for 25 minutes) to allow for the complete evolution of ethylene into the headspace.[\[14\]](#)
- Automatically inject a portion of the headspace gas into a Gas Chromatograph equipped with a Flame Ionization Detector (GC-FID).
- Separate the ethylene from other volatile components on a suitable capillary column.

3. Quantification:

- Construct a calibration curve by plotting the peak area of ethylene against the corresponding concentration of the (2-Chloroethyl)phosphonic acid standards.[14]
- Determine the concentration of (2-Chloroethyl)phosphonic acid in the samples by comparing their ethylene peak areas to the calibration curve.

Applications in Research and Industry

(2-Chloroethyl)phosphonic acid is a valuable tool for both agricultural production and scientific research.

- **Agriculture:** It is widely used to promote fruit ripening in crops such as tomatoes, apples, and pineapples.[1][3][7] It is also used to induce flowering, enhance latex flow in rubber trees, and facilitate harvesting by promoting fruit abscission.[3][9][15]
- **Research:** In plant biology, it serves as a reliable source of ethylene for studying ethylene-mediated physiological processes, including growth, development, and stress responses.[4][16] Its use allows for controlled experiments on the effects of ethylene without the need for specialized gas handling equipment.[16]

Conclusion

(2-Chloroethyl)phosphonic acid is a compound of significant importance in agriculture and plant science. Its utility stems from its ability to controllably release ethylene within plant tissues, thereby allowing for the manipulation of various physiological processes. A thorough understanding of its chemical properties, synthesis, and mechanism of action is crucial for its effective and safe application. The analytical methods detailed in this guide provide a framework for its quantification and residue analysis, ensuring its responsible use in various applications.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Ethephon | C₂H₆ClO₃P | CID 27982 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Ethephon - Wikipedia [en.wikipedia.org]
- 3. gba-group.com [gba-group.com]
- 4. Ethylene signaling in plants - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Phosphonic acid, (2-chloroethyl)- [webbook.nist.gov]
- 6. Phosphonic acid, (2-chloroethyl)- [webbook.nist.gov]
- 7. chemimpex.com [chemimpex.com]
- 8. researchgate.net [researchgate.net]
- 9. tandfonline.com [tandfonline.com]
- 10. Ethylene signaling pathway - Wikipedia [en.wikipedia.org]
- 11. pubs.acs.org [pubs.acs.org]
- 12. eurl-pesticides.eu [eurl-pesticides.eu]
- 13. Determination of 2-chloroethylphosphonic acid and its intermediate vinylphosphonic acid from artificially ripened sapota fruit by modified dispersive solid-phase extraction cleanup and gas chromatography/mass spectrometry analysis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 14. ijaftp.org [ijaftp.org]
- 15. researchgate.net [researchgate.net]
- 16. Utilizing the Ethylene-releasing Compound, 2-Chloroethylphosphonic Acid, as a Tool to Study Ethylene Response in Bacteria - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Molecular formula and structure of (2-Chloroethyl)phosphonic acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b041061#molecular-formula-and-structure-of-2-chloroethyl-phosphonic-acid]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com